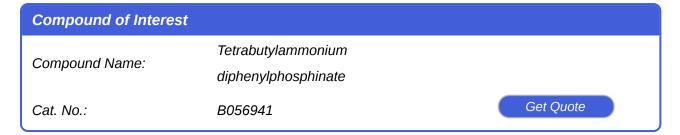


A Comprehensive Technical Guide to Tetrabutylammonium Diphenylphosphinate

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For researchers, scientists, and professionals in drug development, a thorough understanding of reagents is paramount. This guide provides an in-depth look at **tetrabutylammonium diphenylphosphinate**, a versatile quaternary ammonium salt. Below, you will find its chemical properties, synthesis protocols, and key applications, presented in a clear and structured format to support your research and development endeavors.

Core Chemical and Physical Properties

Tetrabutylammonium diphenylphosphinate is a salt composed of a tetrabutylammonium cation and a diphenylphosphinate anion.[1] This structure lends it utility in various chemical transformations.[1]



Property	Value	
Synonyms	N,N,N-Tributyl-1-butanaminium Diphenylphosphinate, Diphenylphosphinic Acid Ion(1-) N,N,N-Tributyl-1-butanaminium, diphenylphosphinate;tetrabutylazanium[2][3][4]	
CAS Number	208337-00-2[1][4]	
Molecular Formula	C28H46NO2P[1][2][3]	
Molecular Weight	459.64 g/mol [2][3]	
Appearance	White to off-white solid[1][2]	
¹ H NMR (CDCl ₃)	δ 7.90–7.85 (m, 4H), 7.25–7.22 (m, 6H), 3.28 (t, J = 8.4 Hz, 8H), 0.92 (t, J = 7.3 Hz, 12H)[1]	
¹³ C NMR (CDCl ₃)	δ 131.7, 128.5, 127.3, 58.8, 24.1, 19.6, 13.4[1]	
Infrared (IR) Peaks	2956, 1474, 1212, 1119, 1042, and 698 cm ⁻¹ [1]	
Elemental Analysis	Found: C (73.62%), H (10.12%), N (3.14%). Theoretical: C (73.17%), H (10.09%), N (3.05%) [1]	

Synthesis of Tetrabutylammonium Diphenylphosphinate

The primary synthesis route for **tetrabutylammonium diphenylphosphinate** involves the neutralization of diphenylphosphinic acid with tetrabutylammonium hydroxide.[1] This acid-base reaction provides a straightforward and high-yielding method for its preparation.

Experimental Protocol

A standard laboratory procedure for the synthesis is as follows:

 Dissolution: Dissolve one molar equivalent of diphenylphosphinic acid in anhydrous methanol.



- Neutralization: Add one molar equivalent of tetrabutylammonium hydroxide dropwise to the solution at room temperature (20–25°C) under a nitrogen atmosphere.
- Reaction: Stir the mixture for 2–4 hours. The formation of a clear solution indicates the completion of the neutralization reaction.
- Solvent Removal: Evaporate the methanol under reduced pressure.
- Recrystallization: Recrystallize the resulting solid residue from an ether/hexane mixture to yield pure tetrabutylammonium diphenylphosphinate as a white crystalline solid.

This method typically results in yields between 85% and 92%.[1]

Key Applications in Organic Synthesis

Tetrabutylammonium diphenylphosphinate serves as a valuable reagent in organic chemistry, primarily due to the dual functionality of its ionic components. The diphenylphosphinate anion can act as a nucleophile, while the bulky tetrabutylammonium cation helps to solubilize the salt in organic solvents and can stabilize reaction intermediates.[1]

One of its notable applications is in Stille cross-coupling reactions.[1][2] It has been utilized as a key reagent in the synthesis of complex molecules, including the potent antiviral agent (-)-Macrolactin A and its analogues.[2] In these reactions, the compound can play a role in stabilizing the palladium catalyst, thereby enhancing reaction efficiency.[1]

Related Compounds

The properties and reactivity of **tetrabutylammonium diphenylphosphinate** can be understood in the context of its constituent ions and related salts.

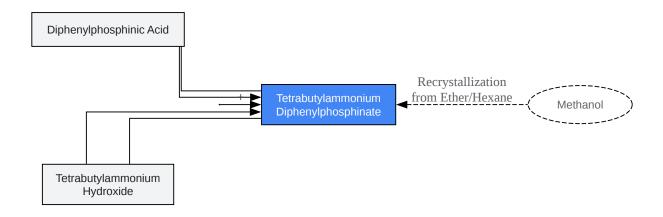


Compound	Formula	Key Applications	Distinguishing Features
Diphenylphosphinic Acid	C12H11O2P	Precursor for the synthesis of diphenylphosphinate salts and esters.	The acidic precursor to the diphenylphosphinate anion.
Tetrabutylammonium Hydroxide	C16H37NO	Strong base used in organic synthesis; precursor to various tetrabutylammonium salts.[5]	The basic precursor used to neutralize diphenylphosphinic acid in the synthesis of the title compound.
Tetrabutylammonium Hexafluorophosphate	C16H36F6NP	A non-coordinating electrolyte in electrochemical studies.[1]	The hexafluorophosphate anion is more resistant to hydrolysis than diphenylphosphinate. [1]
Tetrabutylammonium Perchlorate	C16H36CINO4	A common supporting electrolyte in electrochemistry.[1]	Lacks the phosphinate group, making it unsuitable for applications requiring phosphinate-mediated catalysis.[1]

Visualizing Chemical Relationships and Synthesis

To further clarify the relationships between these compounds and the synthesis process, the following diagrams are provided.

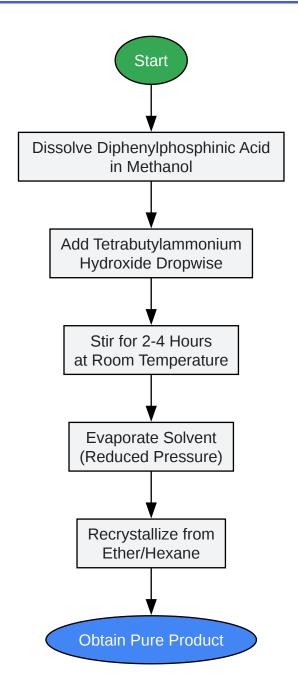




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Synthesis of Tetrabutylammonium Diphenylphosphinate.





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